

Aniline Derivatives as Corrosion Inhibitors: A Comparative Analysis

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A comprehensive guide for researchers and scientists on the efficacy of various aniline derivatives in preventing metal corrosion, supported by experimental data and mechanistic insights.

Aniline and its derivatives have long been recognized as effective corrosion inhibitors for various metals and alloys, particularly in acidic environments. Their inhibitory action is primarily attributed to the presence of the nitrogen atom with its lone pair of electrons and the aromatic ring's π -electrons, which facilitate adsorption onto the metal surface. This guide provides a comparative study of several aniline derivatives, summarizing their performance based on quantitative experimental data and elucidating their mechanisms of action.

Performance Comparison of Aniline Derivatives

The inhibition efficiency of aniline derivatives is significantly influenced by the nature and position of substituents on the benzene ring. Electron-donating groups generally enhance inhibition efficiency, while electron-withdrawing groups tend to decrease it. This trend is evident in the data compiled from various studies.



Inhibitor	Metal	Corrosive Medium	Concentr ation	Inhibition Efficiency (%)	Techniqu e	Referenc e
Aniline (AL)	Mild Steel	3% HF	25.0 mM	-	Weight Loss	[1]
p-Toluidine (PTD)	Mild Steel	3% HF	25.0 mM	Higher than AL	Weight Loss	[1]
p-Anisidine (PAD)	Mild Steel	3% HF	25.0 mM	Best performer	Weight Loss	[1]
p- Phenitidine (PPD)	Mild Steel	3% HF	25.0 mM	Better than PTD	Weight Loss	[1]
N,N- Dimethylan iline (DMA)	Mild Steel	3% HF	25.0 mM	Better than AL	Weight Loss	[1]
(E)-N(2- Chlorobenz ylidene)-2- Fluorobenz enamine (NCF)	Carbon Steel	1 M HCI	10 ⁻³ M	89.72	Potentiody namic Polarizatio n	[2]
(E)-N(2- Chlorobenz ylidene)-3- Chloro-2- Methylbenz enamine (NCCM)	Carbon Steel	1 M HCI	10 ⁻³ M	85.71	Potentiody namic Polarizatio n	[2]
3-(1,3- oxazol-5- yl)aniline (3-OYA)	Mild Steel	1 M HCI	0.5 mM	93.5	Weight Loss, EIS, PDP	[3]



N1-(2- nitrophenyl)ethane- 1,2- diamine (M1)	Mild Steel	1 M HCI	10 ⁻³ M	96.18	Gravimetric	[4]
N1-(2- nitrophenyl)propane- 1,3- diamine (M2)	Mild Steel	1 M HCI	10 ⁻³ M	94.91	Gravimetric	[4]
N-(4-bromophen yl)-4-(3,5-dimethyl-1H-pyrazol-1-yl)-6-morpholino-1,3,5-triazin-2-amine (2)	C-steel	-	80 ppm	98.5	Electroche mical	[5]
4-(3,5-dimethyl-1H-pyrazol-1-yl)-6-morpholino-N-phenyl-1,3,5-triazin-2-amine (1)	C-steel	-	100 ppm	97.8	Electroche mical	[5]



Note: The table presents a selection of data. For a comprehensive understanding, refer to the cited literature.

Experimental Protocols

The evaluation of corrosion inhibitors typically involves a combination of electrochemical and weight loss techniques.

Weight Loss Measurements

This gravimetric method provides a direct measure of corrosion rate.

- Specimen Preparation: Mild steel specimens are mechanically polished with a series of emery papers of decreasing grit size, washed with distilled water and acetone, and then dried.[2][4]
- Immersion Test: The pre-weighed specimens are immersed in the corrosive solution with and without the inhibitor for a specified period.[4][6]
- Corrosion Rate Calculation: After immersion, the specimens are cleaned to remove corrosion products, dried, and re-weighed. The weight loss is used to calculate the corrosion rate (CR) and inhibition efficiency (IE%).[4]

Electrochemical Measurements

These techniques provide insights into the kinetics of the corrosion process and the mechanism of inhibition. A standard three-electrode cell is used, consisting of a working electrode (the metal specimen), a counter electrode (e.g., platinum), and a reference electrode (e.g., Saturated Calomel Electrode - SCE).[7]

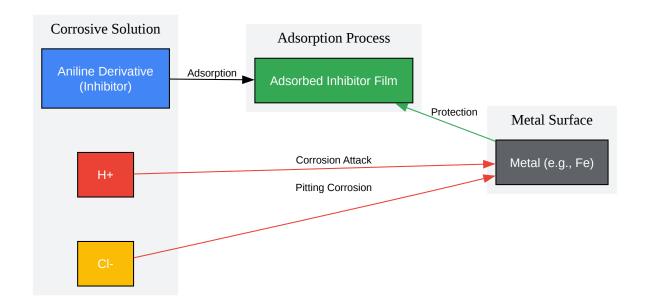
- Potentiodynamic Polarization (PDP): The potential of the working electrode is scanned, and
 the resulting current is measured. This provides information on the corrosion potential
 (Ecorr), corrosion current density (icorr), and Tafel slopes, which are used to determine the
 inhibition efficiency and the type of inhibition (anodic, cathodic, or mixed).[2][4]
- Electrochemical Impedance Spectroscopy (EIS): A small amplitude AC signal is applied to the working electrode over a range of frequencies. The impedance data is analyzed to understand the properties of the inhibitor film and the corrosion process. The charge transfer



resistance (Rct) is a key parameter obtained from EIS, which is inversely proportional to the corrosion rate.[2][8][9]

Mechanism of Inhibition

The primary mechanism of corrosion inhibition by aniline derivatives involves the adsorption of the inhibitor molecules onto the metal surface, forming a protective barrier. This adsorption can be physical (physisorption), chemical (chemisorption), or a combination of both.[3][10]



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Caption: General mechanism of corrosion inhibition by aniline derivatives.

The adsorption process is influenced by several factors:

• Electronic Structure of the Inhibitor: The presence of heteroatoms (like N, O, S) and π electrons in the aromatic ring facilitates adsorption. Electron-donating substituents increase
the electron density on the nitrogen atom and the ring, enhancing the adsorption and
inhibition efficiency.[11]



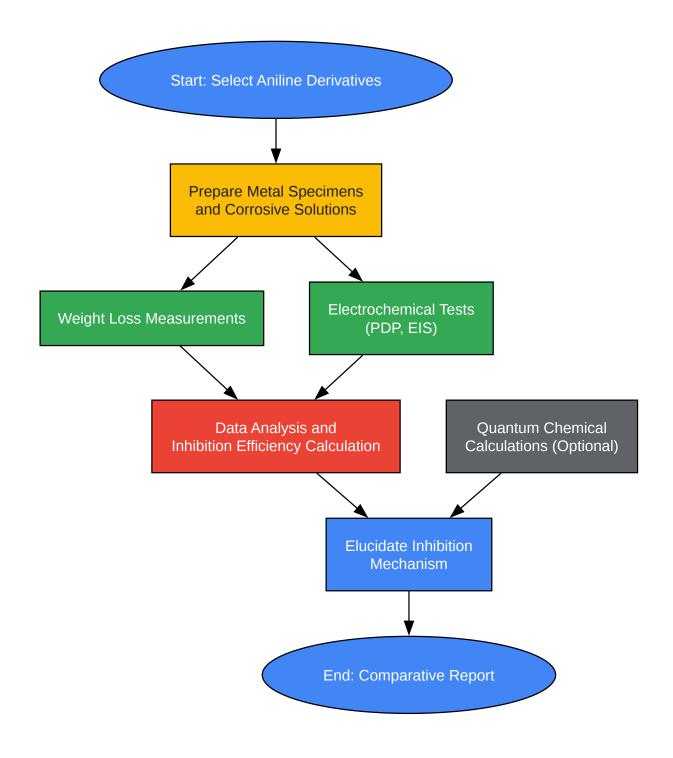




- Nature of the Metal Surface: The charge on the metal surface in the corrosive medium affects the adsorption of the inhibitor molecules.
- Corrosive Environment: The pH and the presence of aggressive ions in the solution play a crucial role.

Quantum chemical calculations are often employed to correlate the molecular structure of the inhibitors with their performance. Parameters such as the energy of the Highest Occupied Molecular Orbital (EHOMO), the energy of the Lowest Unoccupied Molecular Orbital (ELUMO), the energy gap ($\Delta E = ELUMO - EHOMO$), and the dipole moment are calculated to predict the adsorption behavior and inhibition efficiency.[12][13][14]





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Caption: A typical experimental workflow for comparing aniline derivatives as corrosion inhibitors.



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